

Principles of Topaz Particle Picking: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Topaz*

Cat. No.: *B1169500*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **Topaz**, a deep learning-based software for particle picking in cryo-electron microscopy (cryo-EM). It details the core principles, experimental protocols, and performance metrics of **Topaz**, offering a resource for both new and experienced users in structural biology and drug development.

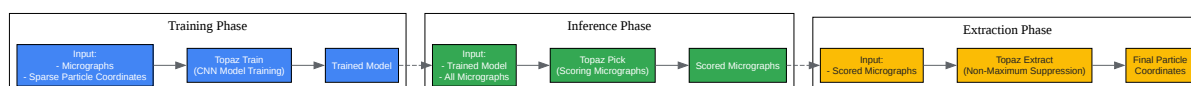
Core Principles: Positive-Unlabeled Learning

At the heart of **Topaz** lies a machine learning strategy known as Positive-Unlabeled (PU) learning. Unlike traditional binary classification methods that require explicitly labeled positive and negative examples, PU learning is designed for scenarios where only a small set of positive examples are labeled, and the rest of the data is unlabeled. This is particularly advantageous in cryo-EM, where manually identifying and labeling every particle (positive examples) is feasible, but labeling every non-particle region (negative examples) is practically impossible.

Topaz utilizes a Convolutional Neural Network (CNN) trained within this PU framework. The process begins with a user providing a sparse set of coordinates for known particles on a subset of micrographs. The CNN is then trained to distinguish these "positive" regions from the vast number of "unlabeled" regions. This approach allows the model to learn the features of the particles of interest without being explicitly told what is not a particle, thereby reducing the manual labor and potential for bias inherent in creating a comprehensive negative dataset.^{[1][2]}

The Topaz Particle Picking Workflow

The **Topaz** particle picking process can be broken down into three main stages: Training, Inference (Picking), and Extraction.

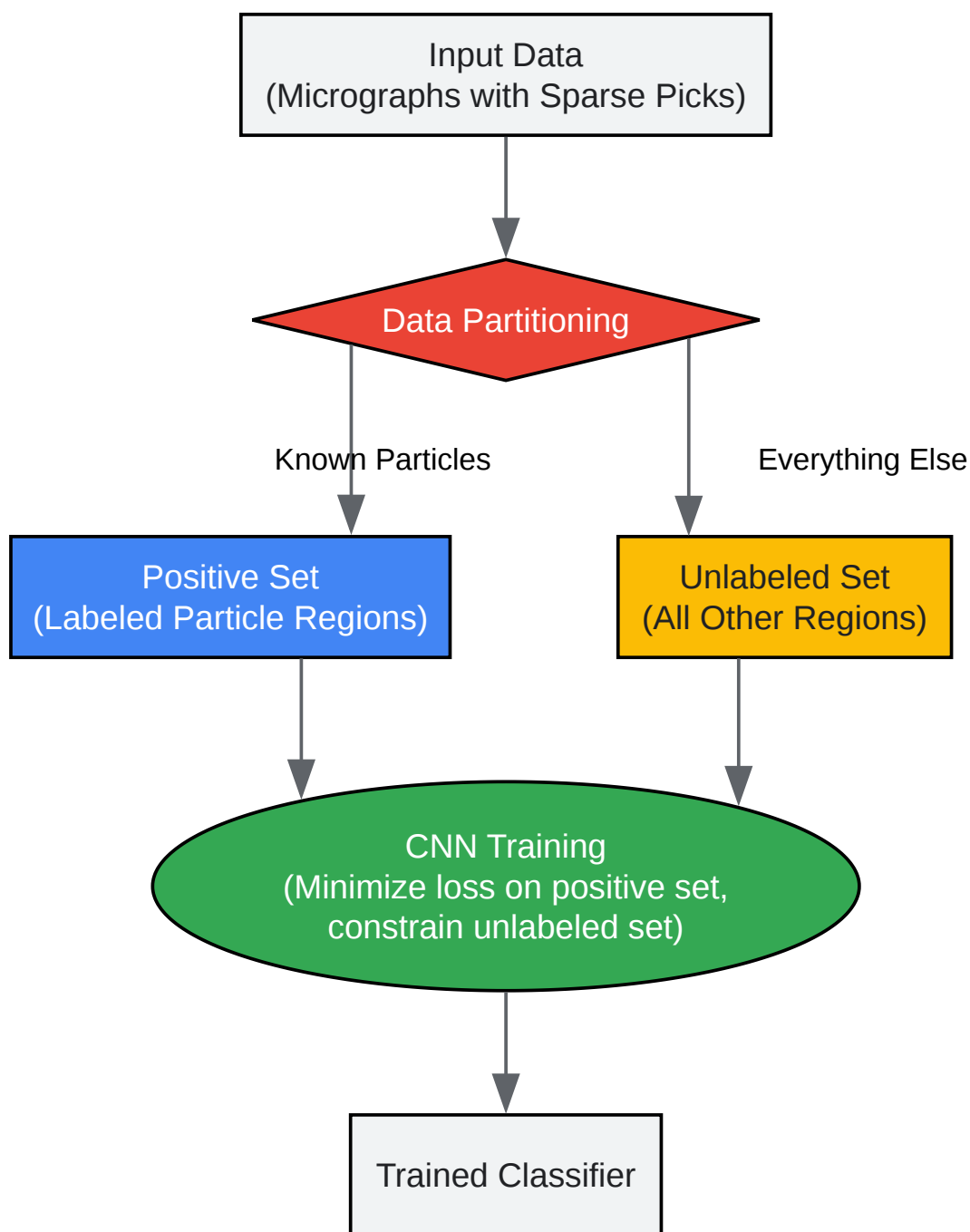


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Caption: The **Topaz** particle picking workflow, from model training to final coordinate extraction.

Logical Pathway of Positive-Unlabeled Learning in Topaz

The PU learning framework in **Topaz** follows a distinct logical pathway to train the CNN classifier.



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References

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- 2. Accurate cryo-EM protein particle picking by integrating the foundational AI image segmentation model and specialized U-Net - PMC [pmc.ncbi.nlm.nih.gov]
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